

MPI-0441138 solubility and preparation for experiments

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Compound of Interest

Compound Name: MPI-0441138

CAS No.: 827030-33-1

Cat. No.: B1662966

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Application Notes and Protocols: MPI-0441138

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Introduction

MPI-0441138, also known as EP128265, is a potent small molecule inducer of apoptosis and growth inhibition.^[1] It has demonstrated significant anti-cancer activity in both in vitro and in vivo models, with an EC50 value of 2 nM for both apoptosis induction and growth inhibition in T47D and HCT116 cancer cell lines.^[1] Notably, **MPI-0441138** exhibits excellent blood-brain barrier penetration, making it a promising candidate for the study and potential treatment of brain malignancies.^[1] These application notes provide detailed protocols for the solubilization and use of **MPI-0441138** in common experimental settings.

Chemical Properties and Solubility

A summary of the key chemical properties of **MPI-0441138** is provided in the table below.

Property	Value
Formal Name	2-chloro-N-(4-methoxyphenyl)-N-methyl-4-quinazolinamine
Synonyms	EP128265
CAS Number	827030-33-1
Molecular Formula	C ₁₆ H ₁₄ ClN ₃ O
Formula Weight	299.8 g/mol
Purity	≥98%
Formulation	A crystalline solid
Storage	-20°C
Stability	≥ 4 years

Proper solubilization is critical for accurate and reproducible experimental results. The solubility of **MPI-0441138** in various common laboratory solvents is detailed below.

Solvent	Solubility
DMF	10 mg/mL
DMSO	10 mg/mL
DMSO:PBS (pH 7.2) (1:3)	0.25 mg/mL
Ethanol	5 mg/mL

Experimental Protocols

Preparation of Stock Solutions

For in vitro experiments, it is recommended to prepare a concentrated stock solution of **MPI-0441138** in a suitable solvent such as DMSO.

Materials:

- **MPI-0441138** (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes

Protocol:

- Equilibrate the **MPI-0441138** vial to room temperature before opening.
- Aseptically weigh the desired amount of **MPI-0441138** powder.
- Add the appropriate volume of anhydrous DMSO to achieve a stock solution concentration of 10 mM. For example, to prepare a 10 mM stock solution, dissolve 2.998 mg of **MPI-0441138** in 1 mL of DMSO.
- Vortex the solution until the compound is completely dissolved. Gentle warming (37°C) may be applied if necessary.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C.

In Vitro Cell-Based Assays

The following is a general protocol for treating adherent cancer cell lines with **MPI-0441138** to assess its effects on cell viability and apoptosis.

Materials:

- Cancer cell lines (e.g., T47D, HCT116)
- Complete cell culture medium
- 96-well clear-bottom cell culture plates
- **MPI-0441138** stock solution (10 mM in DMSO)
- Phosphate-Buffered Saline (PBS)

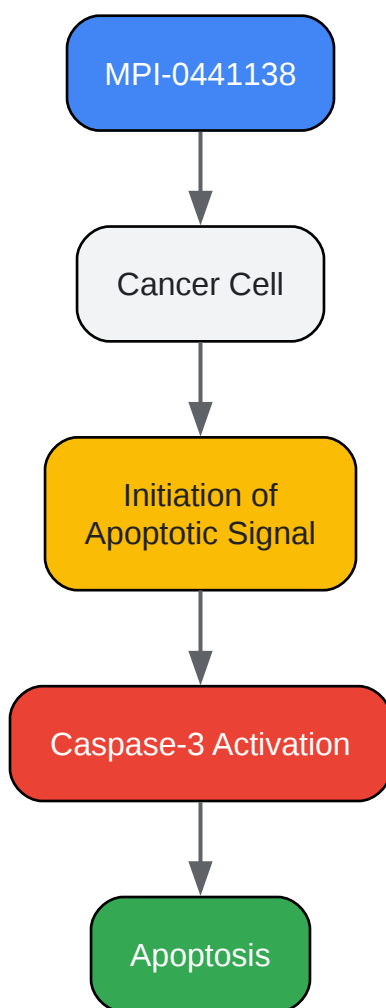
- Cell viability reagent (e.g., CellTiter-Glo®)
- Caspase activity assay kit (e.g., Caspase-Glo® 3/7)

Protocol:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete culture medium.
- Incubate the plate overnight at 37°C in a humidified incubator with 5% CO₂ to allow for cell attachment.
- Prepare serial dilutions of the **MPI-0441138** stock solution in complete culture medium to achieve the desired final concentrations. The final DMSO concentration should be kept below 0.1% to avoid solvent-induced cytotoxicity. A vehicle control (medium with 0.1% DMSO) should be included.
- Carefully remove the medium from the wells and add 100 µL of the medium containing the different concentrations of **MPI-0441138** or the vehicle control.
- Incubate the plate for the desired treatment duration (e.g., 24, 48, or 72 hours).
- For cell viability assessment, follow the manufacturer's instructions for the chosen reagent (e.g., add CellTiter-Glo® reagent and measure luminescence).
- For apoptosis assessment, follow the manufacturer's instructions for the caspase activity assay kit (e.g., add Caspase-Glo® 3/7 reagent and measure luminescence).

Mechanism of Action: Apoptosis Induction

MPI-0441138 is a potent inducer of apoptosis, a form of programmed cell death.^[1] The primary mechanism involves the activation of caspases, which are key proteases in the apoptotic signaling cascade. Specifically, treatment with **MPI-0441138** leads to the activation of caspase-3, a critical executioner caspase.^[1]

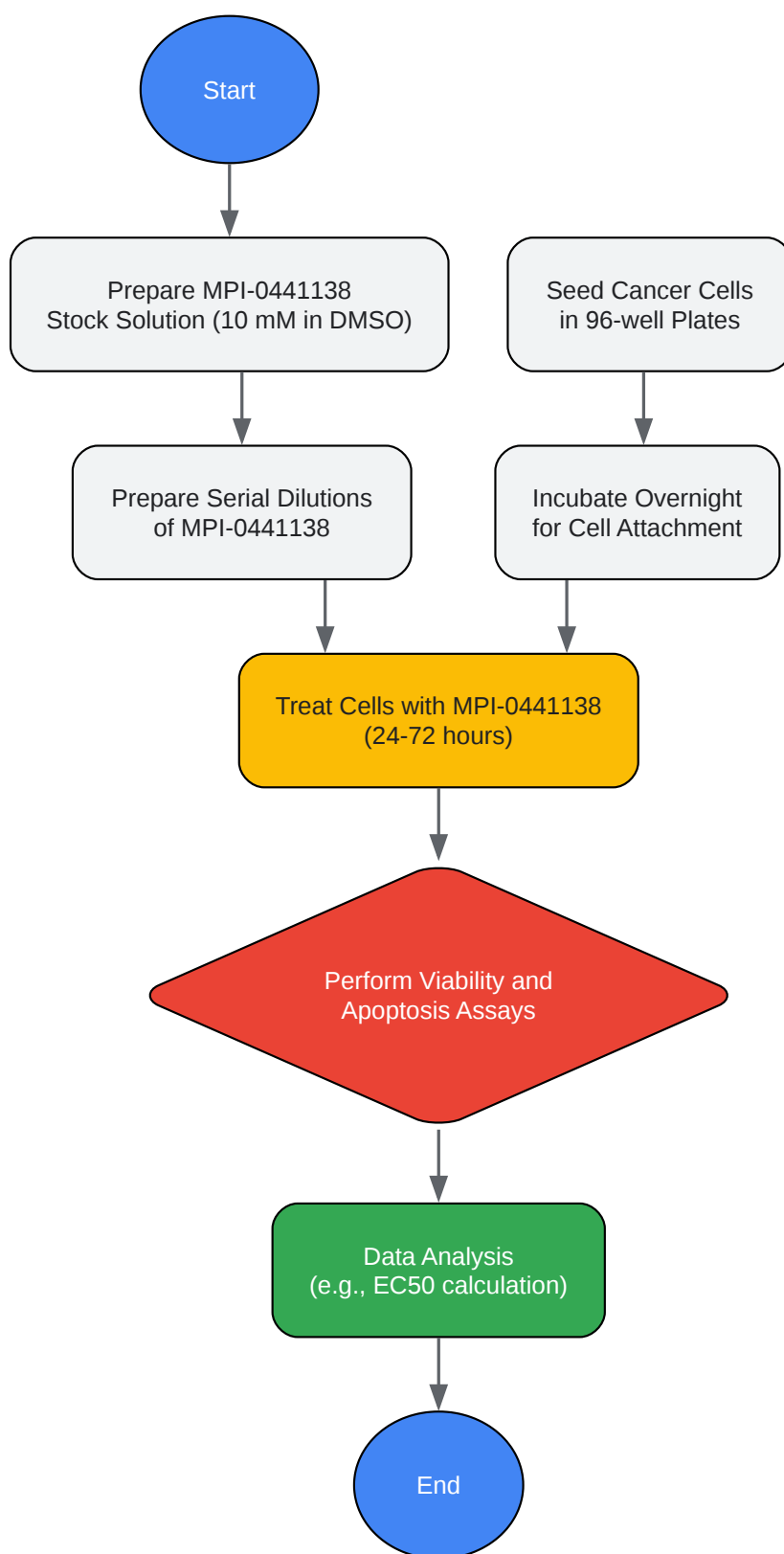


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Caption: Proposed signaling pathway for **MPI-0441138**-induced apoptosis.

Experimental Workflow

The following diagram illustrates a typical workflow for evaluating the in vitro efficacy of **MPI-0441138**.



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References

- [1. caymanchem.com \[caymanchem.com\]](https://www.caymanchem.com)
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